

Glomosporin: A Technical Guide to a Novel Antifungal Cyclic Depsipeptide

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Compound of Interest

Compound Name: *Glomosporin*

Cat. No.: *B15563203*

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Abstract

Glomosporin is a novel cyclic depsipeptide with potent antifungal activity, first isolated from the fungus *Glomospora* sp. This technical guide provides a comprehensive overview of its discovery, chemical structure, biological activity, and the methodologies used for its isolation and characterization. While significant foundational research has been conducted, this document also highlights areas where further investigation is needed, particularly concerning its mechanism of action, specific signaling pathways, and complete biosynthesis.

Introduction

Cyclic depsipeptides are a class of natural products characterized by a cyclic structure containing both amide and ester bonds. They are known to exhibit a wide range of biological activities, making them a subject of interest in drug discovery. **Glomosporin**, isolated from *Glomospora* sp. strain BAUA 2825 found in fallen pine leaves in Japan, has demonstrated notable antifungal properties, particularly against the opportunistic human pathogen *Aspergillus fumigatus*. This guide serves as a central repository of the current knowledge on **glomosporin**.

Chemical Structure

The chemical structure of **glomosporin** was elucidated using a combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) techniques. It is a cyclic

heptapeptide with a fatty acid side chain.

- **Peptide Core:** The cyclic peptide core consists of seven amino acids in the sequence: Ser-Ala-Asp-Asn-Asn-Ser-Thr.
- **Fatty Acid Side Chain:** Attached to the peptide core is a 3,4-dihydroxy-4-methylhexadecanoic acid side chain.

Biological Activity

Glomosporin exhibits significant antifungal activity against a range of fungal species. Its antibacterial activity is comparatively weaker. The minimum inhibitory concentrations (MICs) are summarized in the table below.

Table 1: Antimicrobial Activity of Glomosporin (MIC, $\mu\text{g/mL}$)

Test Organism	MIC ($\mu\text{g/mL}$)
Fungi	
Aspergillus fumigatus	6.25
Aspergillus niger	12.5
Candida albicans	12.5
Cryptococcus neoformans	6.25
Saccharomyces cerevisiae	12.5
Trichophyton mentagrophytes	3.13
Bacteria	
Bacillus subtilis	50
Staphylococcus aureus	>100
Escherichia coli	>100
Pseudomonas aeruginosa	>100

Data sourced from a review citing Sato T, et al. J Antibiot (Tokyo). 2000 Jun;53(6):597-602.

Mechanism of Action & Signaling Pathways

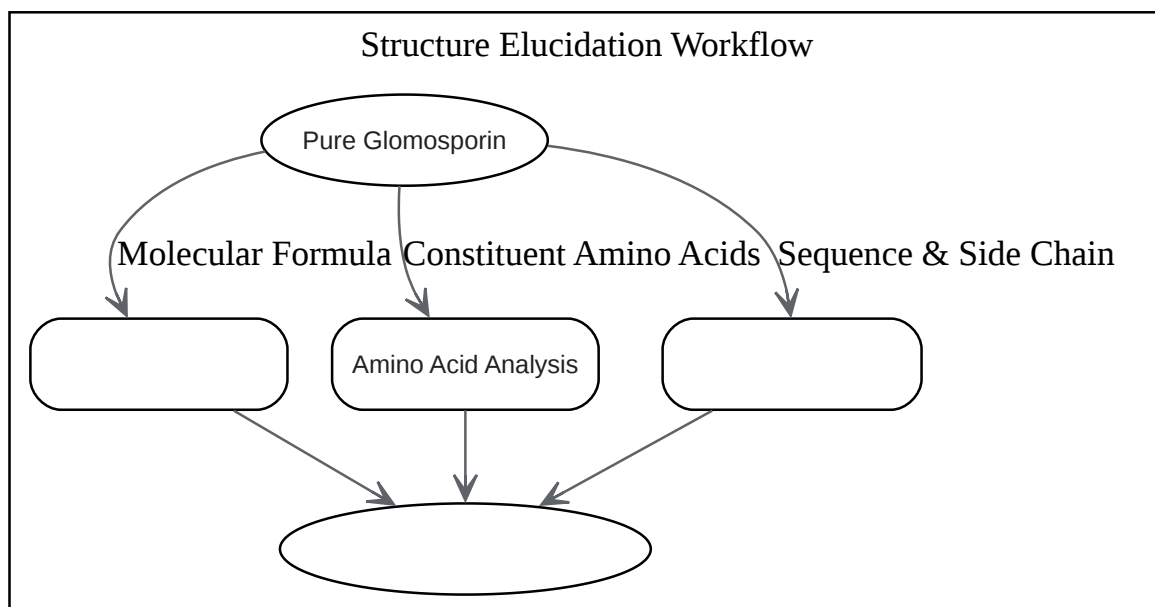
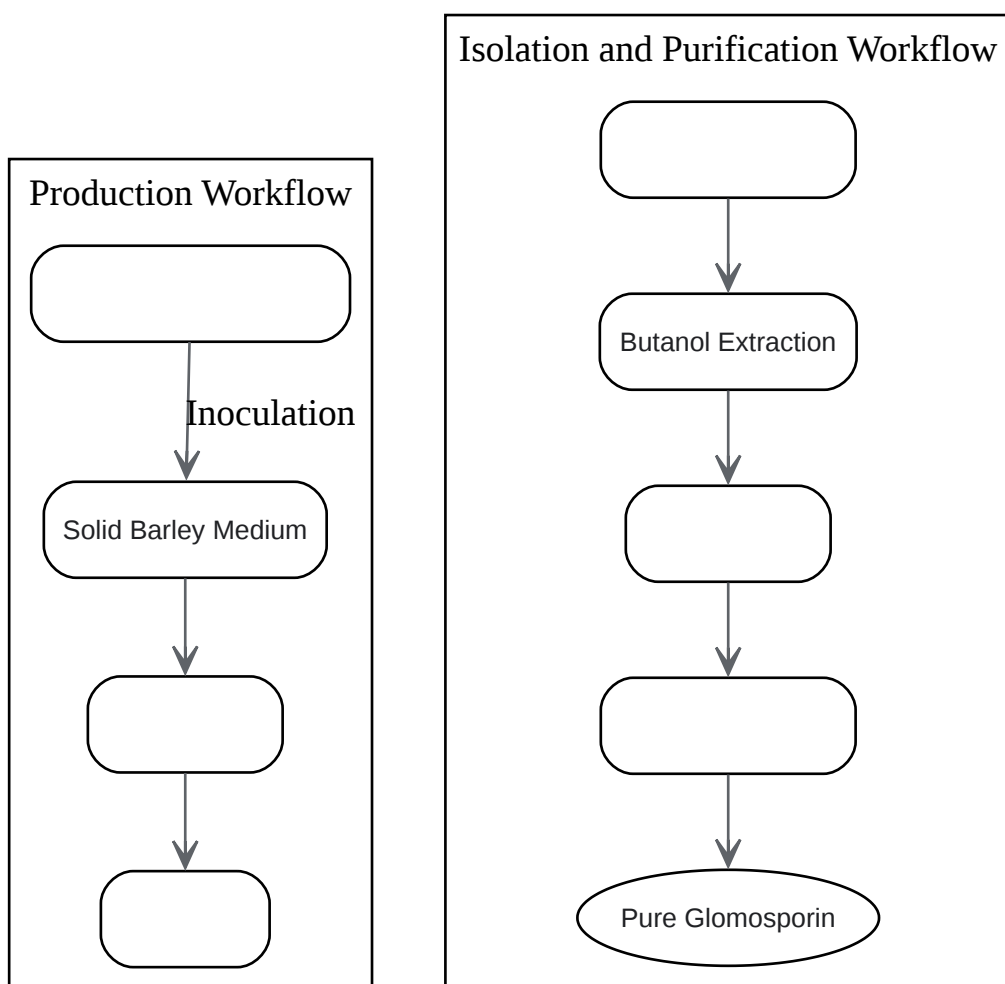
As of the current available literature, the specific mechanism of action for **glomosporin** has not been elucidated. Furthermore, no dedicated studies on the signaling pathways modulated by **glomosporin** have been published. This represents a significant knowledge gap and a promising area for future research.

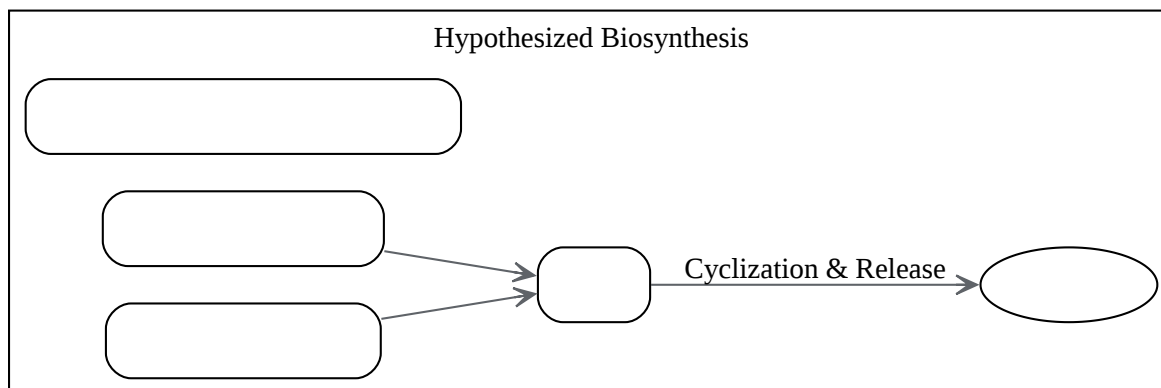
Experimental Protocols

The following sections detail the generalized experimental protocols for the production, isolation, and characterization of **glomosporin**, based on the initial discovery reports.

Production of Glomosporin

- Organism: Glomospora sp. BAUA 2825
- Culture Medium: Solid barley culture.
- Fermentation: The fungus is cultured on the solid barley medium, allowing for the production and secretion of **glomosporin**.
- Harvesting: The fermented barley culture is harvested for extraction.





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